

# Methyl 5-oxopentanoate: A Technical Guide for Researchers

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CAS Number: 6026-86-4

This technical guide provides an in-depth overview of **methyl 5-oxopentanoate**, a valuable keto ester intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical research. It details the compound's properties, provides a comprehensive experimental protocol for its synthesis, and outlines a typical purification workflow.

## **Core Properties and Safety Information**

**Methyl 5-oxopentanoate** is a bifunctional molecule containing both an ester and an aldehyde group, making it a versatile building block for the synthesis of more complex molecules.[1] Its physicochemical properties are summarized in the tables below.

## **Physicochemical Properties**



Property	Value	Source
CAS Number	6026-86-4	[1][2][3][4]
Molecular Formula	С6Н10О3	[1][5][6]
Molecular Weight	130.14 g/mol	[1][6]
Boiling Point	100-103 °C at 23 Torr	[3][6]
Density	1.069 g/cm³ at 25 °C	[3]
Appearance	Colorless to light yellow liquid	[3]
Storage Temperature	-20°C, stored under nitrogen	[3]

**Identification and Descriptors** 

Identifier	- Value	Source
IUPAC Name	methyl 5-oxopentanoate	[1][2]
InChI	InChI=1S/C6H10O3/c1-9- 6(8)4-2-3-5-7/h5H,2-4H2,1H3	[1][2]
InChI Key	YBTZROCKNUIONO- UHFFFAOYSA-N	[1][2]
SMILES	COC(=0)CCCC=0	[4]

## **Safety and Hazard Information**



Category	Information	Source
Signal Word	Warning	[2]
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][7]
Precautionary Statements	P210, P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P370+P378, P403+P233, P403+P235, P405, P501	[2]

# Synthesis of Methyl 5-oxopentanoate via Fischer Esterification

A common and effective method for the synthesis of **methyl 5-oxopentanoate** is the Fischer esterification of 5-oxopentanoic acid with methanol, using a strong acid catalyst such as sulfuric acid.[1] This reversible reaction is driven to completion by using an excess of the alcohol and/or by removing the water formed during the reaction.

### **Experimental Protocol**

#### Materials:

- 5-oxopentanoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium bicarbonate (NaHCO₃), saturated solution



- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- · Ethyl acetate
- Hexanes
- Round-bottom flask
- Reflux condenser
- · Heating mantle
- · Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Apparatus for distillation or column chromatography

#### Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add 5oxopentanoic acid and an excess of anhydrous methanol (e.g., 5-10 equivalents).
- Catalyst Addition: Slowly and cautiously add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the moles of carboxylic acid) to the stirred solution.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle.[1] The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- Solvent Removal: Remove the excess methanol using a rotary evaporator.



- Extraction: Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent and concentrate the organic phase under reduced
  pressure to obtain the crude methyl 5-oxopentanoate. The crude product can be purified by
  vacuum distillation or column chromatography on silica gel using a mixture of hexanes and
  ethyl acetate as the eluent.

## **Experimental Workflow Diagram**

The following diagram illustrates the key stages in the synthesis and purification of **methyl 5-oxopentanoate**.



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Caption: Workflow for the synthesis and purification of **methyl 5-oxopentanoate**.

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